

An In-depth Technical Guide to 4-Ethenylcyclohex-1-ene (4-Vinylcyclohexene)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,5-Dioxo-9-azaspiro[5.5]undecane

Cat. No.: B089440

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A Note on CAS Number 180-94-9: The IUPAC name for the compound with CAS number 180-94-9 is **1,5-Dioxo-9-azaspiro[5.5]undecane**[1][2][3][4][5]. This guide, however, will focus on the closely related and industrially significant compound, 4-Ethenylcyclohex-1-ene (CAS 100-40-3), also known as 4-Vinylcyclohexene, due to its relevance in chemical synthesis and toxicology for the target audience of researchers and drug development professionals.

Introduction to 4-Vinylcyclohexene (4-VCH)

4-Vinylcyclohexene (4-VCH) is a cyclic olefin, appearing as a colorless liquid with a pungent odor.[6] Structurally, it is characterized by a cyclohexene ring with a vinyl group attached at the fourth carbon. This doubly unsaturated hydrocarbon is a key intermediate in various industrial chemical syntheses.[7] While it exists as a chiral molecule, it is primarily used in its racemic form.[8] Its significance in the context of drug development and toxicology arises from its metabolic activation to reactive epoxides, which have been the subject of extensive research.[9][10]

Synthesis and Industrial Production

The primary industrial route for the synthesis of 4-Vinylcyclohexene is the dimerization of 1,3-butadiene.[8][11] This process is typically achieved through a Diels-Alder reaction, a [4+2] cycloaddition that forms the six-membered ring of the cyclohexene.

The reaction is generally carried out at elevated temperatures, ranging from 110°C to 425°C, and under pressures of 1.3 to 100 MPa.[8][11] The choice of catalyst is critical for optimizing the yield and selectivity of 4-VCH over other potential dimerization products like 1,5-cyclooctadiene.[11] Commonly employed catalysts include silicon carbide mixed with copper or chromium salts.[8] Non-acidic zeolites and certain nickel complexes are also utilized to enhance reaction efficiency.[11]

Beyond direct synthesis, 4-VCH can also be obtained as a byproduct in the manufacturing of other chemicals derived from 1,3-butadiene, such as in the production of vinylnorbornene and dodecanedioic acid.[12][13]

Chemical and Physical Properties

A summary of the key chemical and physical properties of 4-Vinylcyclohexene is presented in the table below.

Property	Value
CAS Number	100-40-3
Molecular Formula	C ₈ H ₁₂
Molar Mass	108.184 g/mol [8]
Appearance	Colorless liquid[8]
Density	0.8299 g/cm ³ at 20°C[8]
Boiling Point	128.9 °C[8]
Melting Point	-108.9 °C[8]
Flash Point	21.2 °C[8]
Solubility in Water	0.05 g/L[8]
Vapor Pressure	2 kPa at 25°C[8]

Applications in Chemical Synthesis

The dual unsaturation of 4-Vinylcyclohexene, with both a vinyl group and an internal double bond in the cyclohexene ring, provides multiple reactive sites, making it a versatile chemical intermediate.^[7]

A primary application of 4-VCH is in the production of 4-vinylcyclohexene dioxide (VCDO), also referred to as 4-vinylcyclohexene diepoxide.^{[7][11][14]} This is achieved through the epoxidation of 4-VCH, typically using peroxyacetic acid.^[14] VCDO is a crucial component in the manufacturing of epoxy resins, which are widely used in aerospace, automotive, and electronics industries for their exceptional adhesive and resistive properties.^{[7][14]}

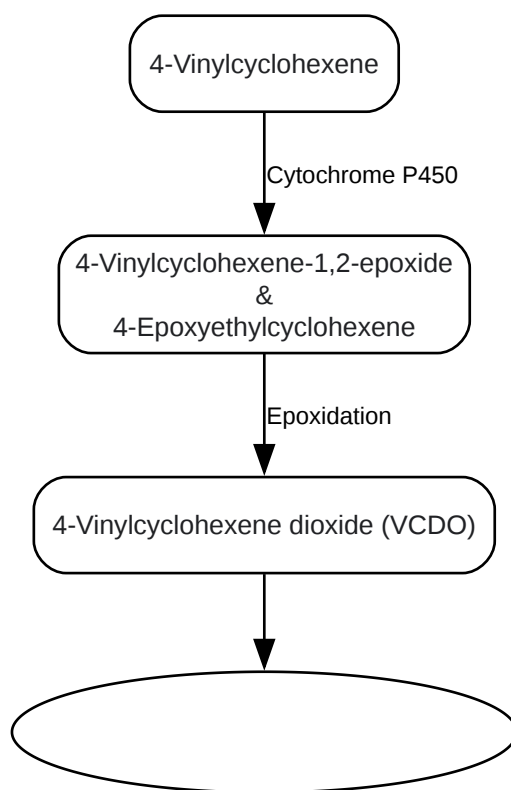
Furthermore, 4-VCH serves as a precursor in the synthesis of:

- Flame retardants: The structure of 4-VCH can be modified to incorporate elements that confer fire-retardant properties.^{[7][13][15]}
- Flavors and fragrances: It is used as an intermediate in the production of specific flavors and fragrances.^{[7][11][13][15]}
- Specialty polymers: 4-VCH can act as a monomer in polymerization reactions to create polymers with unique thermal and mechanical properties.^[7]
- Ethylcyclohexane: Hydrogenation of 4-VCH yields ethylcyclohexane, which is utilized as a solvent for apolar substances.^[6]

Metabolism and Toxicological Profile

For drug development professionals, the toxicology of 4-Vinylcyclohexene is of particular interest, as it is a known reproductive toxicant in animal models. The toxicity is primarily mediated by its metabolic activation to reactive epoxides.

The metabolic pathway of 4-VCH involves oxidation, primarily by cytochrome P450 enzymes, to form 4-vinylcyclohexene-1,2-epoxide and 4-epoxyethylcyclohexene.^[15] Further epoxidation leads to the formation of 4-vinylcyclohexene dioxide (VCDO).^{[10][15]}



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Metabolic activation of 4-Vinylcyclohexene to its toxic metabolites.

VCDO is known to selectively destroy small ovarian follicles, leading to premature ovarian insufficiency in animal models.[10] It induces apoptosis in granulosa cells, increases intracellular reactive oxygen species (ROS), and can activate the PI3K/Akt/mTOR pathway.[10] Animal studies have shown that administration of 4-VCH can lead to ovarian and adrenal tumors in female mice, and lymphoma and lung tumors in male mice.[13][15] The International Agency for Research on Cancer (IARC) has classified 4-Vinylcyclohexene as "possibly carcinogenic to humans" (Group 2B).[15]

Safety, Handling, and Storage

4-Vinylcyclohexene is a highly flammable liquid, and its vapors can form explosive mixtures with air.[16][17] Therefore, it must be handled in a well-ventilated area, away from open flames, sparks, and other ignition sources.[16][17] Explosion-proof electrical equipment should be used.[16]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use of a filter respirator for organic vapors is recommended, especially in areas with inadequate ventilation.[\[16\]](#)[\[17\]](#)
- Hand Protection: Protective gloves are necessary to prevent skin contact.[\[16\]](#)[\[17\]](#)
- Eye Protection: Safety goggles or a face shield should be worn.[\[16\]](#)[\[17\]](#)
- Skin and Body Protection: Protective clothing should be worn to minimize skin exposure.[\[16\]](#)[\[17\]](#)

Storage: 4-VCH should be stored in a cool, fireproof, and well-ventilated area, separated from oxidizing agents.[\[16\]](#)[\[17\]](#) It should be kept in tightly sealed containers and should only be stored if stabilized, as it can form explosive peroxides.[\[16\]](#)[\[17\]](#)

In case of a spill, all ignition sources should be removed. The spill should be contained and absorbed with a dry, inert material such as sand.[\[16\]](#)[\[17\]](#)

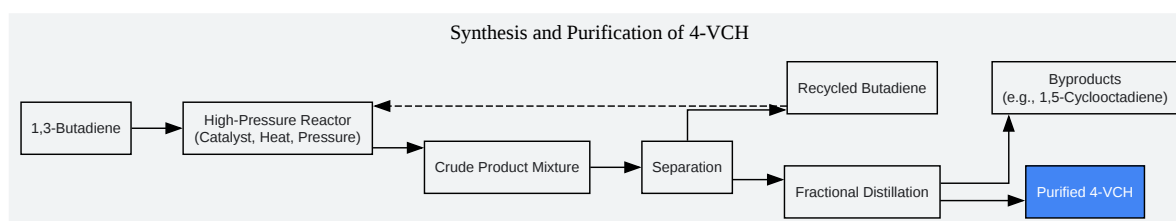
Experimental Protocols

Protocol for the Synthesis of 4-Vinylcyclohexene via Dimerization of 1,3-Butadiene

This protocol is a generalized representation based on established industrial methods.

1. Reactor Setup: a. A high-pressure stainless-steel autoclave reactor equipped with a stirrer, temperature and pressure controls, and an inlet for reactants and an outlet for the product is required. b. The catalyst, such as silicon carbide with copper salts, is loaded into the reactor.
2. Reaction Execution: a. The reactor is purged with an inert gas (e.g., nitrogen) to remove any oxygen. b. Liquid 1,3-butadiene is fed into the reactor. c. The reactor is heated to the target temperature range (e.g., 150-250°C) and pressurized (e.g., 5-20 MPa). d. The reaction mixture is stirred continuously for a specified residence time to allow for the dimerization to occur.
3. Product Recovery and Purification: a. The reaction mixture is cooled and depressurized. b. The product stream, containing 4-VCH, unreacted butadiene, and byproducts, is withdrawn from the reactor. c. Unreacted butadiene is separated and recycled. d. The remaining mixture is

subjected to fractional distillation to separate the 4-VCH from higher-boiling byproducts like 1,5-cyclooctadiene. e. A stabilizer, such as BHT, may be added to the purified 4-VCH to prevent peroxide formation during storage.[11]



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Workflow for the synthesis and purification of 4-Vinylcyclohexene.

Conclusion

4-Ethenylcyclohex-1-ene is a pivotal chemical intermediate with broad applications, particularly in the synthesis of polymers and fine chemicals. For researchers in drug development and toxicology, its metabolic pathway and the resulting reproductive toxicity of its epoxide metabolites are of significant interest. A thorough understanding of its synthesis, chemical properties, and safe handling procedures is essential for its use in both industrial and research settings.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethenylcyclohex-1-ene (4-Vinylcyclohexene)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089440#iupac-name-for-cas-180-94-9]

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